

Application Notes and Protocols for Triethanolammonium Surfactants in Enhanced Oil Recovery

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Compound of Interest

Compound Name: Triethanolammonium

Cat. No.: B1229115

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Triethanolammonium-based surfactants are a class of amphiphilic molecules that have demonstrated significant potential in enhanced oil recovery (EOR) applications. Their unique chemical structure, featuring a hydrophilic triethanolamine head group and a hydrophobic tail, allows them to effectively reduce the interfacial tension (IFT) between oil and water, alter the wettability of reservoir rock, and improve the mobility of trapped oil. These properties make them valuable candidates for chemical EOR (cEOR) methods, particularly in alkali-surfactant-polymer (ASP) flooding and surfactant-polymer (SP) flooding. This document provides detailed application notes, experimental protocols, and performance data for the use of **triethanolammonium** surfactants in EOR.

Mechanism of Action

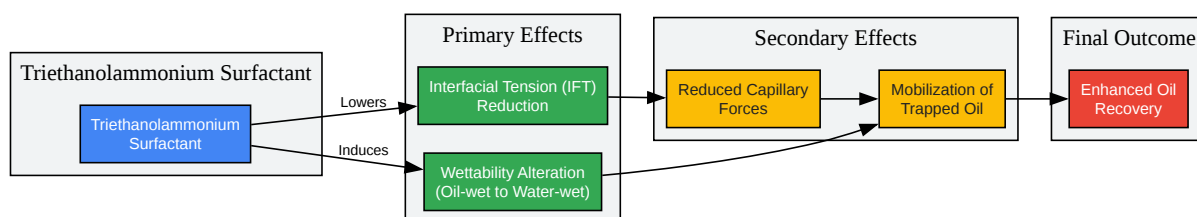
The primary mechanism by which **triethanolammonium** surfactants enhance oil recovery is through the significant reduction of interfacial tension between the crude oil and the injection fluid (water or brine). This reduction in IFT lowers the capillary forces that trap oil droplets within the porous rock matrix, allowing them to be mobilized and displaced towards production wells.^{[1][2]}

Additionally, these surfactants can alter the wettability of the reservoir rock. In many reservoirs, the rock surface is oil-wet, which hinders the displacement of oil by water.

Triethanolammonium surfactants can adsorb onto the rock surface, modifying it to a more water-wet state. This change in wettability facilitates the imbibition of water into the smaller pores and the subsequent displacement of oil.

In ASP flooding, triethanolamine can also act as an alkaline agent. It can react with acidic components present in crude oil to generate in-situ soaps, which are also surface-active and contribute to the reduction of IFT.[3] This synergistic effect can lead to ultra-low IFT values, which are highly desirable for maximizing oil recovery.

The logical relationship of the EOR mechanism is depicted in the following diagram:



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Caption: Mechanism of Enhanced Oil Recovery by **Triethanolammonium** Surfactants.

Data Presentation

The performance of **triethanolammonium**-based surfactants in EOR is evaluated based on several key parameters. The following tables summarize quantitative data from various studies.

Table 1: Performance of Triethanolamine Derivative of Sodium Dodecyl Sulphate in ASP Flooding

Surfactant Concentration (wt%)	Alkali (NaOH) Concentration (wt%)	Polymer (PHPAM) Concentration (ppm)	Additional Oil Recovery (%)	Reference
0.1 (Pure SDS)	0.7	2000	~24.5	[4]
0.0156	0.7	2000	~30	[4]
0.0078	0.7	2000	~30	[4]

Table 2: Performance of Ethanolamine (ETA)/Surfactant Flooding System

ETA Concentration (wt%)	Surfactant Concentration (wt%)	Incremental Oil Recovery (%)	Reference
0.300	0.065	Highest	[5]
> 0.3	-	IFT reduction to 0.8 mN/m	[5]

Experimental Protocols

Synthesis of Triethanolamine Derivative of Sodium Dodecyl Sulphate

This protocol describes the synthesis of a triethanolamine-based surfactant from sodium dodecyl sulphate (SDS).[\[4\]](#)

Materials:

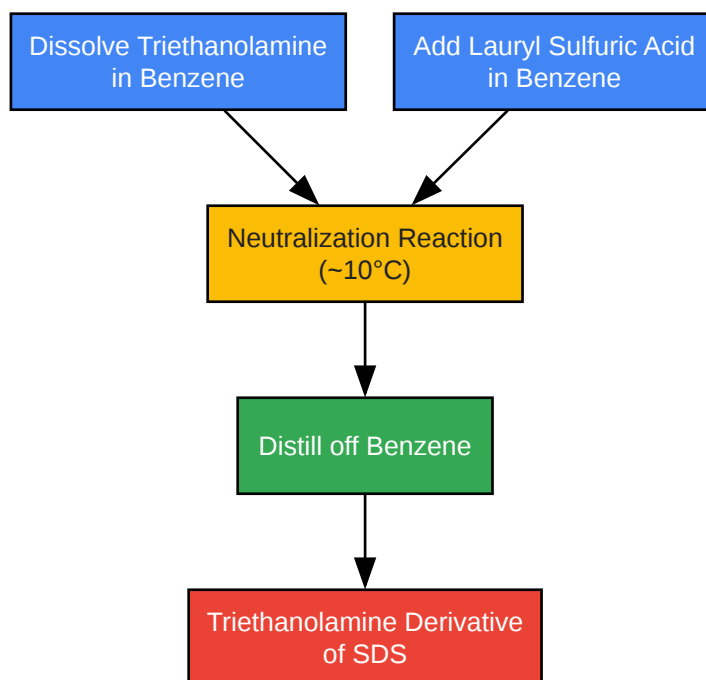
- Triethanolamine
- Lauryl sulfuric acid
- Benzene
- 2 L two-necked, round-bottomed flask

- 1 L single-necked, round-bottomed flask
- Condenser
- Stirring apparatus
- Cold water bath ($\sim 10^{\circ}\text{C}$)
- Distillation apparatus

Procedure:

- Dissolve 0.5 mole of triethanolamine in benzene and place it in the 2 L two-necked, round-bottomed flask.
- Attach a condenser to one neck of the flask.
- Slowly add lauryl sulfuric acid, also dissolved in benzene, through the other neck of the flask while maintaining uniform stirring.
- Partially immerse the flask assembly in a cold water bath to maintain a temperature of approximately 10°C during the neutralization reaction.
- Once the neutralization is complete, transfer the contents of the flask to a 1 L single-necked, round-bottomed flask.
- Distill off the benzene using a distillation apparatus.
- The resulting material is the triethanolamine derivative of sodium dodecyl sulphate and can be used without further purification.

The synthesis workflow is illustrated in the following diagram:



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Caption: Synthesis Workflow for Triethanolamine Derivative of SDS.

Core Flooding Protocol for EOR Evaluation

This protocol outlines a general procedure for evaluating the performance of **triethanolammonium** surfactants in enhancing oil recovery using core samples. This is a synthesized protocol based on common practices described in the literature.[6][7]

Apparatus:

- Core holder
- High-pressure pump for fluid injection
- Confining pressure pump
- Back pressure regulator
- Fluid reservoirs for brine, oil, and surfactant solution
- Fraction collector or graduated cylinders for effluent collection

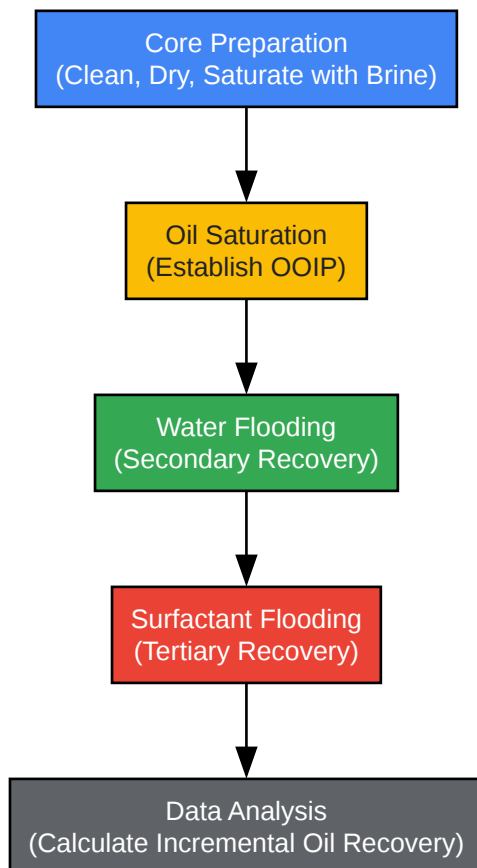
- Pressure transducers
- Temperature control system

Procedure:

- Core Preparation:
 - Select a reservoir core sample or a standard core (e.g., Berea sandstone).
 - Clean and dry the core to a constant weight.
 - Measure the core's dimensions, dry weight, and porosity.
 - Saturate the core with brine of known salinity.
 - Measure the pore volume and absolute permeability to brine.
- Oil Saturation (Primary Drainage):
 - Inject crude oil into the brine-saturated core at a constant rate until no more brine is produced. This establishes the initial water saturation (S_{wi}).
 - Calculate the original oil in place (OOIP).
- Water Flooding (Secondary Recovery):
 - Inject brine into the oil-saturated core at a constant rate to simulate conventional water flooding.
 - Continue injection until oil production ceases or reaches a predetermined water cut.
 - Measure the volume of oil recovered and calculate the residual oil saturation (S_{or}).
- Surfactant Flooding (Tertiary Recovery):
 - Prepare the **triethanolammonium** surfactant solution at the desired concentration in brine. For ASP flooding, add the specified concentrations of alkali and polymer.

- Inject the surfactant slug (typically 0.3 to 0.5 pore volumes) into the core.
- Follow the surfactant slug with a polymer drive (for SP and ASP flooding) or chase water (for surfactant-only flooding) until oil production ceases.
- Collect the effluent in fractions and measure the volume of oil and water produced.
- Data Analysis:
 - Calculate the incremental oil recovery as a percentage of the OOIP after secondary recovery.
 - Analyze the pressure drop across the core to understand mobility control.
 - Optionally, analyze the effluent for surfactant concentration to determine surfactant retention in the core.

The experimental workflow for core flooding is shown below:



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Caption: Experimental Workflow for Core Flooding.

Conclusion

Triethanolammonium surfactants represent a promising class of chemicals for enhancing oil recovery. Their ability to significantly reduce interfacial tension and alter rock wettability makes them effective in mobilizing residual oil. The provided synthesis and core flooding protocols offer a framework for researchers to evaluate and optimize the performance of these surfactants for specific reservoir conditions. The quantitative data presented demonstrates their potential to achieve substantial incremental oil recovery, highlighting their importance in the future of chemical EOR technologies. Further research should focus on tailoring the molecular structure of these surfactants to optimize their performance in diverse and challenging reservoir environments, including high-temperature and high-salinity conditions.

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